

T-3364366: Application Notes and Protocols for In Vivo Animal Studies

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Compound of Interest

Compound Name: T-3364366

Cat. No.: B15617386

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Introduction

T-3364366 is a potent and selective inhibitor of Delta-5 Desaturase (D5D), an enzyme that plays a critical role in the biosynthesis of arachidonic acid (AA).[1][2] As AA is a precursor to pro-inflammatory eicosanoids, D5D is a compelling target for the development of novel anti-inflammatory therapeutics.[2][3] **T-3364366** has demonstrated potent inhibitory activity in enzymatic and cellular assays and exhibits favorable pharmacokinetic properties for oral administration in mice.[4]

These application notes provide a summary of the known characteristics of **T-3364366**, detailed protocols for relevant in vitro assays, and standardized protocols for in vivo animal models of inflammation that can be adapted for the evaluation of **T-3364366**'s efficacy.

Data Presentation

In Vitro Inhibitory Activity of T-3364366

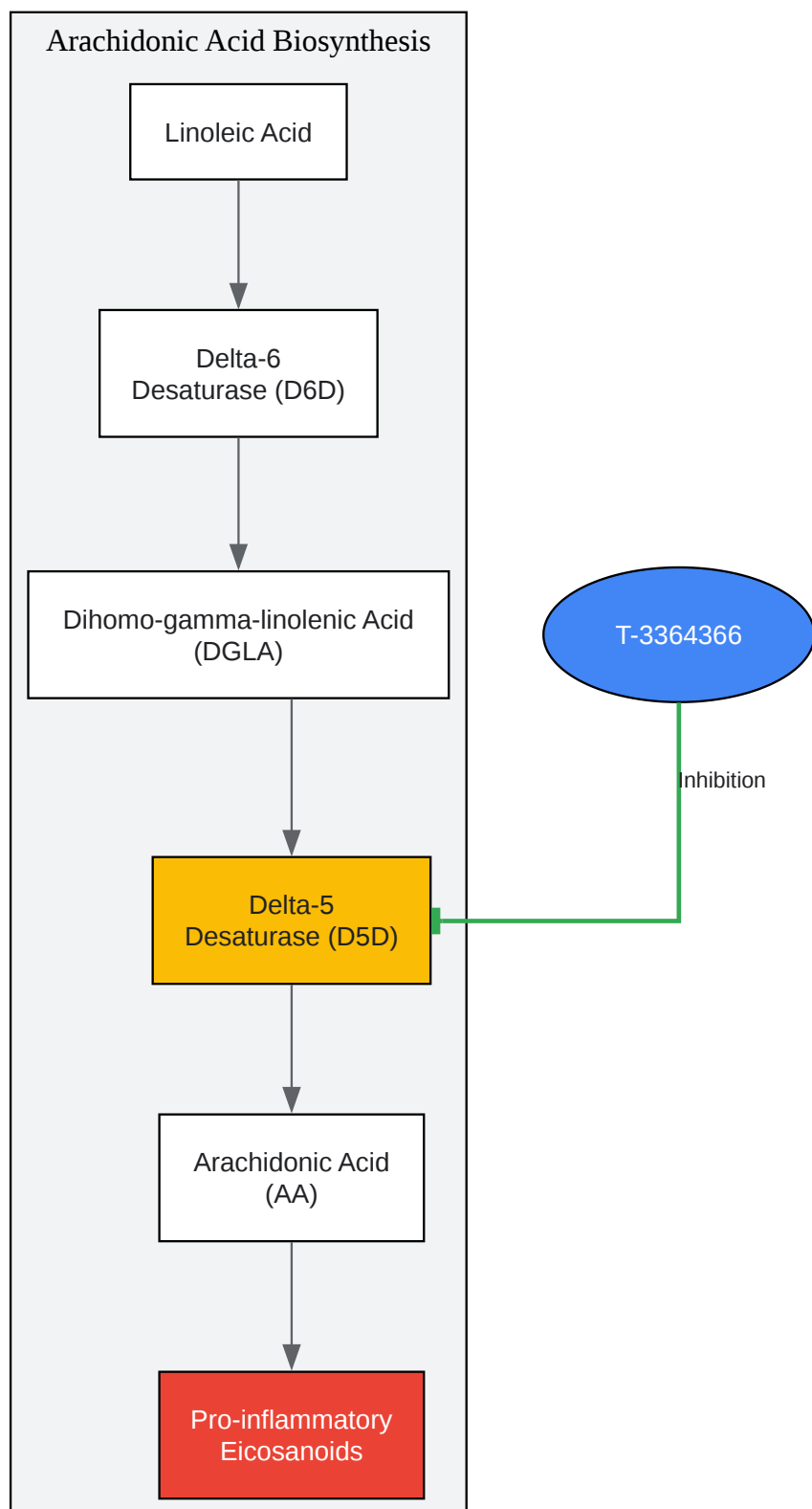
Assay Type	Target	Species	IC50 (nM)	Reference
Enzymatic Activity	Delta-5 Desaturase (D5D)	Rat	25	[4]
Enzymatic Activity	Delta-6 Desaturase (D6D)	Rat	>10000	[4]
Enzymatic Activity	Stearoyl-CoA Desaturase (SCD)	Rat	>10000	[4]
Cellular AA Production	D5D	Human (HepG2)	2.9	[4]
Cellular AA Production	D5D	Rat (RLN-10)	1.8	[4]

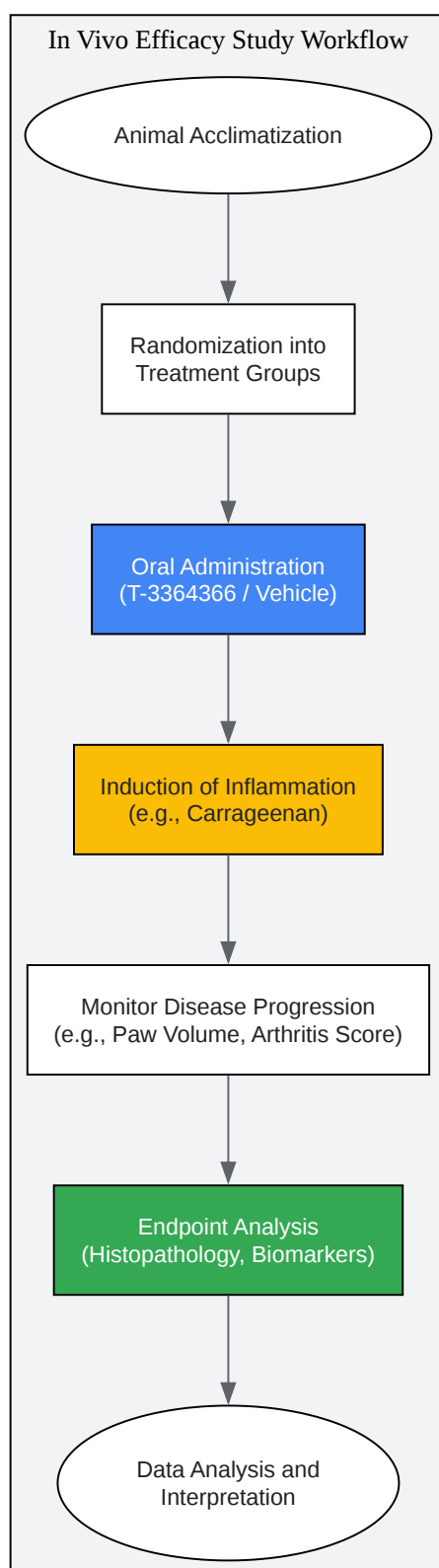
In Vivo Pharmacokinetic Parameters of T-3364366 in Mice

Route	Dose (mg/kg)	Tmax (h)	Cmax (ng/mL)	AUC (ng*h/mL)	t1/2 (h)	Bioavailability (F%)	Reference
Intravenous (IV)	1	-	-	430	0.65 (MRTiv)	-	[4]
Oral (PO)	1	0.25	200	260	-	60	[4]

Signaling Pathway

The following diagram illustrates the arachidonic acid biosynthesis pathway and the mechanism of action of **T-3364366**.





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References

- 1. Protocol for the induction of arthritis in C57BL/6 mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. T-3364366 Targets the Desaturase Domain of Delta-5 Desaturase with Nanomolar Potency and a Multihour Residence Time - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. What are D5D inhibitors and how do they work? [synapse.patsnap.com]
- 4. T-3364366 Targets the Desaturase Domain of Delta-5 Desaturase with Nanomolar Potency and a Multihour Residence Time - PMC [pmc.ncbi.nlm.nih.gov]
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